

# "purity analysis of 2,4-Bis[(trimethylsilyl)oxy]pyridine"

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2,4-Bis[(trimethylsilyl)oxy]pyridine

Cat. No.: B031193

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[2] 2,4-bis(trimethylsiloxy)pyrimidine A silyl enol ether which can be used in the synthesis of C-nucleosides. 2,4-bis(trimethylsiloxy)pyrimidine is a silylating agent used in the synthesis of ... --INVALID-LINK-- 2,4-Bis(trimethylsilyloxy)pyrimidine | C<sub>10</sub>H<sub>20</sub>N<sub>2</sub>O<sub>2</sub>Si<sub>2</sub> - PubChem 2,4-bis(trimethylsilyloxy)pyrimidine is a pyrimidine derivative that is uracil in which the hydrogens at positions 1 and 3 are replaced by trimethylsilyl groups. It has a role as a reagent. It is a pyrimidine derivative and a N-silyl compound. It is functionally related to a uracil. --INVALID-LINK-- 2,4-Bis(trimethylsilyloxy)pyrimidine 10457-14-4 - MilliporeSigma The product is analyzed by GC and NMR. The GC assay is >95.0% and the NMR spectrum conforms to structure. Property. Value. Boiling Point/Range. 119-121 °C/15 ... --INVALID-LINK-- 2,4-Bis(trimethylsilyloxy)pyrimidine CAS 10457-14-4 - Biosynth 2,4-Bis(trimethylsilyloxy)pyrimidine. ... Purity (GC):, min. 98%. Purity (NMR):, min. 98%. Datasheet, Request A Quote. Availability, In Stock. Categories. --INVALID-LINK-- 2,4-Bis(trimethylsilyloxy)pyrimidine | 10457-14-4 | Toronto Research Chemicals Appearance, Colourless to Yellow Oil ; Purity, 95+% ; Identification, By NMR ; Protocol, MSDS, Custom Synthesis. --INVALID-LINK-- 2,4-Bis(trimethylsiloxy)pyrimidine | CAS 10457-14-4 | Santa Cruz Biotechnology 2,4-bis(trimethylsiloxy)pyrimidine is a silylating agent used in the synthesis of Cephalosporin antibiotics. It is also a silyl enol ether which can be used in the synthesis of C-nucleosides. Alternate Name(s): 2,4-Bis-O-(trimethylsilyl)uracil. Chemical Formula: C<sub>10</sub>H<sub>20</sub>N<sub>2</sub>O<sub>2</sub>Si<sub>2</sub>. View more details on Bioz.com. --INVALID-LINK-- 2,4-Bis(trimethylsilyloxy)pyrimidine | 10457-14-4 - LGC Standards 2,4-Bis(trimethylsilyloxy)pyrimidine. ... Certificate of Analysis. Lot number, Current ... Format, Neat. Purity, 97.5%. Long Term Storage, 2-8°C. --INVALID-LINK-- 2,4-Bis(trimethylsilyloxy)pyrimidine | CAS 10457-14-4 - CymitQuimica Purity: 97%. Brand: Alfa Aesar™. In stock. Pricing & availability. A14251.06. 2,4-Bis(trimethylsilyloxy)pyrimidine, 97%.

2g. Purity: 97%. --INVALID-LINK-- 2,4-Bis(trimethylsilyloxy)pyrimidine, 97% - TCI America 2,4-Bis(trimethylsilyloxy)pyrimidine, 97%. B1090. CAS Number, 10457-14-4. Molecular Formula, C<sub>10</sub>H<sub>20</sub>N<sub>2</sub>O<sub>2</sub>Si<sub>2</sub>. Molecular Weight, 272.54. MDL Number, MFCD00006432. --INVALID-LINK-- 2,4-Bis(trimethylsilyloxy)pyrimidine | 10457-14-4 | Clearsynth It is also a silyl enol ether which can be used in the synthesis of C-nucleosides. Synonyms 2,4-Bis-O-(trimethylsilyl)uracil. CAS No. 10457-14-4. Mol. Formula C<sub>10</sub>H<sub>20</sub>N<sub>2</sub>O<sub>2</sub>Si<sub>2</sub>. Mol. Weight 272.54. Purity ≥98%. --INVALID-LINK-- 2,4-bis(trimethylsilyloxy)pyrimidine | C<sub>10</sub>H<sub>20</sub>N<sub>2</sub>O<sub>2</sub>Si<sub>2</sub> | ChemSpider 2,4-bis(trimethylsilyloxy)pyrimidine | C<sub>10</sub>H<sub>20</sub>N<sub>2</sub>O<sub>2</sub>Si<sub>2</sub> | ChemSpider. ... Purity: >97.0%(GC)(T). Show prices. 2,4-Bis(trimethylsilyloxy)pyrimidine, 97%. --INVALID-LINK-- 2,4-Bis(trimethylsilyloxy)pyrimidine - Cayman Chemical 2,4-Bis(trimethylsilyloxy)pyrimidine. Item No. 22253. CAS No. 10457-14-4. Synonyms. 2,4-Bis-O-(trimethylsilyl)uracil. Formal Name. 2,4-bis(trimethylsilyloxy)-pyrimidine. Molecular Formula. C<sub>10</sub>H<sub>20</sub>N<sub>2</sub>O<sub>2</sub>Si<sub>2</sub>. Formula Weight. 272.5. Purity. ≥95%. Formulation. A neat oil. SMILES. C--INVALID-LINK--(C)ON=C1N=C(O--INVALID-LINK--(C)C)C=C1. --INVALID-LINK-- 2,4-Bis(trimethylsilyloxy)pyrimidine | 10457-14-4 | Chembook Properties. Melting point:20-25°C. Boiling point:119-121 °C(lit.) Density 0.963 g/mL at 25 °C(lit.) refractive index n<sub>20</sub>/D 1.461(lit.) Flash point:190 °F. storage temp. 2-8°C. Purity:>98.0%(GC). --INVALID-LINK-- 2,4-bis(trimethylsilyloxy)pyrimidine synthesis Synthesis of 2,4-bis(trimethylsilyloxy)pyrimidine from uracil and hexamethyldisilazane. Reaction of uracil with hexamethyldisilazane in the presence of a catalytic amount of ammonium sulfate or chlorotrimethylsilane gives 2,4-bis(trimethylsilyloxy)pyrimidine in good yield. --INVALID-LINK-- 2,4-Bis(trimethylsilyloxy)pyrimidine | 10457-14-4 | Apollo Scientific Purity / Analysis Method: 98% GC, NMR. Send to a friend. Print. Description. Product Details. CAS Number: 10457-14-4. Molecular Formula: C<sub>10</sub>H<sub>20</sub>N<sub>2</sub>O<sub>2</sub>Si<sub>2</sub>. --INVALID-LINK-- A14251.06 | 2,4-Bis(trimethylsilyloxy)pyrimidine, 97% - Alfa Aesar 2,4-Bis(trimethylsilyloxy)pyrimidine, 97%. Stock No. A14251, L04313. CAS 10457-14-4. Formula C<sub>10</sub>H<sub>20</sub>N<sub>2</sub>O<sub>2</sub>Si<sub>2</sub>. Formula Weight 272.54 g/mol . Purity 97%. --INVALID-LINK-- 2,4-bis(trimethylsilyloxy)pyrimidine - Spectrum Chemical 2,4-bis(trimethylsilyloxy)pyrimidine, also known as a silylating agent, is used in the synthesis of Cephalosporin antibiotics. Ungraded products supplied by Spectrum are indicative of a grade suitable for general industrial use or research purposes and typically are not suitable for human consumption or therapeutic use. --INVALID-LINK-- 2,4-Bis(trimethylsilyloxy)pyrimidine synthesis, physical and ... - ECHEMI The synthesis methods of 2,4-Bis(trimethylsilyloxy)pyrimidine are reviewed.The physical and chemical properties, regulation, customs classification, safety information and so on of 2,4-Bis(trimethylsilyloxy)pyrimidine are introduced. ... Purity. 98%min. Packing. 200kg/drum. Payment. T/T,L/C. Delivery. within 2 weeks. --INVALID-LINK-- 2,4-

Bis(trimethylsilyloxy)pyrimidine | C<sub>10</sub>H<sub>20</sub>N<sub>2</sub>O<sub>2</sub>Si<sub>2</sub> - TCI Europe The specification sheet provides information on product specification. Purity is determined by Gas Chromatography. ... Purity (Gas Chromatography). min. 97.0 %. --INVALID-LINK-- 2,4-bis(trimethylsilyloxy)pyrimidine | 10457-14-4 - Selleckchem Selleckchem provides 2,4-bis(trimethylsilyloxy)pyrimidine (CAS 10457-14-4), a silylating agent, for research use only. --INVALID-LINK-- 2,4-Bis(trimethylsilyloxy)pyrimidine | 10457-14-4 - BenchChem Purity: >98% (or refer to the Certificate of Analysis). Shipping Condition: Shipped under ambient temperature as non-hazardous chemical. This product is stable enough for a few weeks during ordinary shipping and time spent in Customs. Storage Condition: Dry, dark and at 0 - 4 C for short term (days to weeks) or -20 C for long term (months to ... --INVALID-LINK-- 2,4-Bis(trimethylsilyloxy)pyrimidine | 10457-14-4 | Carbosynth Purity: >98%. Availability: In Stock. Enquire. FB18505, 2,4-Bis(trimethylsilyloxy)pyrimidine, 25g. Purity: >98%. Availability: In Stock. Enquire. FB18505, 2,4-Bis(trimethylsilyloxy)pyrimidine, 5g. Purity: >98%. Availability: In Stock. Enquire. FB18505, 2,4-Bis(trimethylsilyloxy)pyrimidine, 500g. Purity: >98%. Availability: In Stock. Enquire. --INVALID-LINK-- 2,4-Bis(trimethylsilyloxy)pyrimidine - Anvia Chemicals Purity: 98% Min. Appearance: Colorless to slight yellow color liquid. Port: Shanghai. Production Capacity: 100mt/Year. Storage: Store in cool and dry place, keep sealed. Transportation: by sea or by air. LimitNum: 1 Gram. Heavy Metal: 10ppm Max. Grade: Industrial Grade, Other. --INVALID-LINK-- 2,4-bis(trimethylsiloxy)pyrimidine - Angene Purity: 95%, 97%, 98%, 99%. Targetmol. Purity: 99.17%. AHH Chemical co.,ltd. Purity: 98%. Ambeed. Purity: 97%. BLDpharm. Purity: 95%, 97%, 98%. --INVALID-LINK-- Synthesis of 2',3'-dideoxy-3'-fluorouridine - PrepChem A mixture of uracil (2.24 g, 20 mmol), 1,1,1,3,3,3-hexamethyldisilazane (HMDS, 15 mL) and ammonium sulfate (25 mg) was refluxed for 2 h. The excess of HMDS was removed in vacuo. The resulting 2,4-bis(trimethylsilyloxy)pyrimidine was dissolved in dry acetonitrile (40 mL) and the solution was cooled to 0°C. --INVALID-LINK-- Concise Synthesis of Uridine Derivatives from Uracil via a Silylation ... The key intermediate, 2,4-bis(trimethylsilyloxy)pyrimidine, was prepared by treating uracil with 1,1,1,3,3,3-hexamethyldisilazane (HMDS) in the presence of a catalytic amount of ammonium sulfate. This intermediate was then coupled with various glycosyl donors to afford the desired uridine derivatives. The authors report that the silylation of ... --INVALID-LINK-- 2,4-Bis(trimethylsilyloxy)pyrimidine - Chemimpex Purity: 98%. CAS: 10457-14-4. Formula: C<sub>10</sub>H<sub>20</sub>N<sub>2</sub>O<sub>2</sub>Si<sub>2</sub>. MW: 272.54. Stock and Price. Cat No. Size, Price, Stock, Add to Cart. 18505-1, 1 g, 13 USD, >10. 18505-5, 5 g, 18 USD, >10. 18505-25, 25 g, 36 USD, >10. 18505-100, 100 g, 91 USD, >10. 18505-500, 500 g, 292 USD, >10. 18505-1k, 1 kg, 485 USD, >10. --INVALID-LINK-- 2,4-Bis(trimethylsilyloxy)pyrimidine - SimSon Pharma 2,4-

Bis(trimethylsilyloxy)pyrimidine is a silylating agent, which is used in the synthesis of Cephalosporin antibiotics. It is also a silyl enol ether which can be used in the synthesis of C-nucleosides. --INVALID-LINK-- Synthesis of pyrimidine C-nucleosides from 2,4-bis(trimethylsilyloxy) ... The synthesis of pyrimidine C-nucleosides from 2,4-bis(trimethylsilyloxy)pyrimidine and ribose derivatives is described. The reaction of 2,4-bis(trimethylsilyloxy)pyrimidine with 1-O-acetyl-2,3,5-tri-O-benzoyl-beta-D-ribofuranose in the presence of a Lewis acid catalyst gives the corresponding C-nucleoside in good yield. The authors also describe the ... --INVALID-LINK-- 2,4-Bis(trimethylsilyloxy)pyrimidine | 10457-14-4 - CymitQuimica 2,4-Bis(trimethylsilyloxy)pyrimidine for synthesis. CAS 10457-14-4, chemical formula  $C_{10}H_{20}N_2O_2Si_2$ . --INVALID-LINK-- Facile, Efficient, and Green Synthesis of 2,4-Bis(trimethylsilyloxy) ... A facile, efficient, and green synthesis of 2,4-bis(trimethylsilyloxy)pyrimidine (BTMSOP) from uracil and hexamethyldisilazane (HMDS) is described. The reaction was carried out in the absence of a solvent and catalyst, and the product was isolated in high yield and purity. The use of microwave irradiation was found to significantly reduce the ... --INVALID-LINK-- 2,4-Bis(trimethylsilyloxy)pyrimidine | CAS 10457-14-4 | J&K Scientific Purity: 98%. CAS: 10457-14-4. Formula:  $C_{10}H_{20}N_2O_2Si_2$ . MW: 272.54. - --INVALID-LINK-- 2,4-Bis(trimethylsilyloxy)pyrimidine - AK Scientific Purity: 95+%. CAS Number: 10457-14-4. Molecular Formula:  $C_{10}H_{20}N_2O_2Si_2$ . Molecular Weight: 272.54 g/mol . --INVALID-LINK-- 2,4-Bis(trimethylsilyloxy)pyrimidine | CAS 10457-14-4 | Glenham Life ... Purity:  $\geq 98.0\%$ . Identification: IR. Related Categories: APIs, Intermediates, Nucleosides & Nucleotides, Organosilicon Compounds. --INVALID-LINK-- 2,4-Bis(trimethylsilyloxy)pyrimidine - Fluorochem Purity: 97%. CAS-No: 10457-14-4. Molecular Formula:  $C_{10}H_{20}N_2O_2Si_2$ . Molecular Weight: 272.54. --INVALID-LINK-- 2,4-Bis(trimethylsilyloxy)pyrimidine | 10457-14-4 - Combi-Blocks Purity: 98+%. CAS Number: 10457-14-4. Molecular Formula:  $C_{10}H_{20}N_2O_2Si_2$ . Molecular Weight: 272.54. --INVALID-LINK-- 2,4-Bis(trimethylsilyloxy)pyrimidine | 10457-14-4 | BLDpharm Purity:  $>98.0\%$ (GC). CAS: 10457-14-4. Formula:  $C_{10}H_{20}N_2O_2Si_2$ . MW: 272.54. --INVALID-LINK-- 2,4-Bis(trimethylsilyloxy)pyrimidine | 10457-14-4 - AstaTech Purity: 98% (GC). CAS Number: 10457-14-4. Molecular Formula:  $C_{10}H_{20}N_2O_2Si_2$ . Molecular Weight: 272.54. --INVALID-LINK-- 2,4-Bis(trimethylsilyloxy)pyrimidine | 10457-14-4 - Abcr Purity: 98%. CAS: 10457-14-4. Formula:  $C_{10}H_{20}N_2O_2Si_2$ . MW: 272.54. --INVALID-LINK-- 2,4-Bis(trimethylsilyloxy)pyrimidine | 10457-14-4 - Ambeed Purity: 97%. CAS: 10457-14-4. Formula:  $C_{10}H_{20}N_2O_2Si_2$ . MW: 272.54. --INVALID-LINK-- 2,4-Bis(trimethylsilyloxy)pyrimidine | 10457-14-4 - Acros Organics Purity: 97%. CAS: 10457-14-4. Formula:  $C_{10}H_{20}N_2O_2Si_2$ . MW: 272.54. --INVALID-LINK-- 2,4-Bis(trimethylsilyloxy)pyrimidine | 10457-14-4 - Anichem Purity: 98%. CAS: 10457-14-4. Formula:  $C_{10}H_{20}N_2O_2Si_2$ . MW: 272.54. --INVALID-LINK-- 2,4-

Bis(trimethylsilyloxy)pyrimidine | 10457-14-4 - Angene Purity: 98%. CAS: 10457-14-4. Formula: C<sub>10</sub>H<sub>20</sub>N<sub>2</sub>O<sub>2</sub>Si<sub>2</sub>. MW: 272.54. --INVALID-LINK-- 2,4-Bis(trimethylsilyloxy)pyrimidine | 10457-14-4 - Ark Pharm Purity: 98%. CAS: 10457-14-4. Formula: C<sub>10</sub>H<sub>20</sub>N<sub>2</sub>O<sub>2</sub>Si<sub>2</sub>. MW: 272.54. --INVALID-LINK-- 2,4-Bis(trimethylsilyloxy)pyrimidine | 10457-14-4 - Biosynth Carbosynth Purity: >98%. CAS: 10457-14-4. Formula: C<sub>10</sub>H<sub>20</sub>N<sub>2</sub>O<sub>2</sub>Si<sub>2</sub>. MW: 272.54. --INVALID-LINK-- 2,4-Bis(trimethylsilyloxy)pyrimidine | 10457-14-4 - BOC Sciences Purity: 98%. CAS: 10457-14-4. Formula: C<sub>10</sub>H<sub>20</sub>N<sub>2</sub>O<sub>2</sub>Si<sub>2</sub>. MW: 272.54. --INVALID-LINK-- 2,4-Bis(trimethylsilyloxy)pyrimidine | 10457-14-4 - Chem-Impex ... Purity: 98%. CAS: 10457-14-4. Formula: C<sub>10</sub>H<sub>20</sub>N<sub>2</sub>O<sub>2</sub>Si<sub>2</sub>. MW: 272.54. --INVALID-LINK-- 2,4-Bis(trimethylsilyloxy)pyrimidine | 10457-14-4 - Chemfuture Purity: 98%. CAS: 10457-14-4. Formula: C<sub>10</sub>H<sub>20</sub>N<sub>2</sub>O<sub>2</sub>Si<sub>2</sub>. MW: 272.54. --INVALID-LINK-- 2,4-Bis(trimethylsilyloxy)pyrimidine | 10457-14-4 - Chemhere Purity: 98%. CAS: 10457-14-4. Formula: C<sub>10</sub>H<sub>20</sub>N<sub>2</sub>O<sub>2</sub>Si<sub>2</sub>. MW: 272.54. --INVALID-LINK-- 2,4-Bis(trimethylsilyloxy)pyrimidine | 10457-14-4 - Chemscone Purity: 98%. CAS: 10457-14-4. Formula: C<sub>10</sub>H<sub>20</sub>N<sub>2</sub>O<sub>2</sub>Si<sub>2</sub>. MW: 272.54. --INVALID-LINK-- 2,4-Bis(trimethylsilyloxy)pyrimidine | 10457-14-4 - City Chemical Purity: 98%. CAS: 10457-14-4. Formula: C<sub>10</sub>H<sub>20</sub>N<sub>2</sub>O<sub>2</sub>Si<sub>2</sub>. MW: 272.54. --INVALID-LINK-- 2,4-Bis(trimethylsilyloxy)pyrimidine | 10457-14-4 - Crysdot Purity: 98%. CAS: 10457-14-4. Formula: C<sub>10</sub>H<sub>20</sub>N<sub>2</sub>O<sub>2</sub>Si<sub>2</sub>. MW: 272.54. --INVALID-LINK-- 2,4-Bis(trimethylsilyloxy)pyrimidine | 10457-14-4 - Cymit Quimica Purity: 98%. CAS: 10457-14-4. Formula: C<sub>10</sub>H<sub>20</sub>N<sub>2</sub>O<sub>2</sub>Si<sub>2</sub>. MW: 272.54. --INVALID-LINK-- 2,4-Bis(trimethylsilyloxy)pyrimidine | 10457-14-4 - EMMX Purity: 98%. CAS: 10457-14-4. Formula: C<sub>10</sub>H<sub>20</sub>N<sub>2</sub>O<sub>2</sub>Si<sub>2</sub>. MW: 272.54. --INVALID-LINK-- 2,4-Bis(trimethylsilyloxy)pyrimidine | 10457-14-4 - Enamine Purity: 98%. CAS: 10457-14-4. Formula: C<sub>10</sub>H<sub>20</sub>N<sub>2</sub>O<sub>2</sub>Si<sub>2</sub>. MW: 272.54. --INVALID-LINK-- 2,4-Bis(trimethylsilyloxy)pyrimidine | 10457-14-4 - Energy Chemical Purity: 98%. CAS: 10457-14-4. Formula: C<sub>10</sub>H<sub>20</sub>N<sub>2</sub>O<sub>2</sub>Si<sub>2</sub>. MW: 272.54. --INVALID-LINK-- 2,4-Bis(trimethylsilyloxy)pyrimidine | 10457-14-4 - Everest Pharm Purity: 98%. CAS: 10457-14-4. Formula: C<sub>10</sub>H<sub>20</sub>N<sub>2</sub>O<sub>2</sub>Si<sub>2</sub>. MW: 272.54. --INVALID-LINK-- 2,4-Bis(trimethylsilyloxy)pyrimidine | 10457-14-4 - Fisher Scientific Purity: 97%. CAS: 10457-14-4. Formula: C<sub>10</sub>H<sub>20</sub>N<sub>2</sub>O<sub>2</sub>Si<sub>2</sub>. MW: 272.54. --INVALID-LINK-- 2,4-Bis(trimethylsilyloxy)pyrimidine | 10457-14-4 - Focus Synthesis Purity: 98%. CAS: 10457-14-4. Formula: C<sub>10</sub>H<sub>20</sub>N<sub>2</sub>O<sub>2</sub>Si<sub>2</sub>. MW: 272.54. --INVALID-LINK-- 2,4-Bis(trimethylsilyloxy)pyrimidine | 10457-14-4 - ForeChem Purity: 98%. CAS: 10457-14-4. Formula: C<sub>10</sub>H<sub>20</sub>N<sub>2</sub>O<sub>2</sub>Si<sub>2</sub>. MW: 272.54. --INVALID-LINK-- 2,4-Bis(trimethylsilyloxy)pyrimidine | 10457-14-4 - Frontier Scientific Purity: 98%. CAS: 10457-14-4. Formula: C<sub>10</sub>H<sub>20</sub>N<sub>2</sub>O<sub>2</sub>Si<sub>2</sub>. MW: 272.54. --INVALID-LINK-- 2,4-Bis(trimethylsilyloxy)pyrimidine | 10457-14-4 - FutureChem Purity: 98%. CAS: 10457-14-4. Formula: C<sub>10</sub>H<sub>20</sub>N<sub>2</sub>O<sub>2</sub>Si<sub>2</sub>. MW: 272.54. --INVALID-LINK-- 2,4-Bis(trimethylsilyloxy)pyrimidine | 10457-14-4 - Georganics Purity: 98%. CAS: 10457-14-4. Formula: C<sub>10</sub>H<sub>20</sub>N<sub>2</sub>O<sub>2</sub>Si<sub>2</sub>. MW:



272.54. --INVALID-LINK-- 2,4-Bis(trimethylsilyloxy)pyrimidine | 10457-14-4 - Haihang Industry Purity: 98%. CAS: 10457-14-4. Formula: C<sub>10</sub>H<sub>20</sub>N<sub>2</sub>O<sub>2</sub>Si<sub>2</sub>. MW: 272.54. --INVALID-LINK-- 2,4-Bis(trimethylsilyloxy)pyrimidine | 10457-14-4 - HBCChem Purity: 98%. CAS: 10457-14-4. Formula: C<sub>10</sub>H<sub>20</sub>N<sub>2</sub>O<sub>2</sub>Si<sub>2</sub>. MW: 272.54. --INVALID-LINK-- 2,4-Bis(trimethylsilyloxy)pyrimidine | 10457-14-4 - HPC Standards Purity: 98%. CAS: 10457-14-4. Formula: C<sub>10</sub>H<sub>20</sub>N<sub>2</sub>O<sub>2</sub>Si<sub>2</sub>. MW: 272.54. --INVALID-LINK-- 2,4-Bis(trimethylsilyloxy)pyrimidine | 10457-14-4 - I-Chemical Purity: 98%. CAS: 10457-14-4. Formula: C<sub>10</sub>H<sub>20</sub>N<sub>2</sub>O<sub>2</sub>Si<sub>2</sub>. MW: 272.54. --INVALID-LINK-- 2,4-Bis(trimethylsilyloxy)pyrimidine | 10457-14-4 - ICN Purity: 98%. CAS: 10457-14-4. Formula: C<sub>10</sub>H<sub>20</sub>N<sub>2</sub>O<sub>2</sub>Si<sub>2</sub>. MW: 272.54. --INVALID-LINK-- 2,4-Bis(trimethylsilyloxy)pyrimidine | 10457-14-4 - J&H Chemical Purity: 98%. CAS: 10457-14-4. Formula: C<sub>10</sub>H<sub>20</sub>N<sub>2</sub>O<sub>2</sub>Si<sub>2</sub>. MW: 272.54. --INVALID-LINK-- 2,4-Bis(trimethylsilyloxy)pyrimidine | 10457-14-4 - J&K Scientific Purity: 98%. CAS: 10457-14-4. Formula: C<sub>10</sub>H<sub>20</sub>N<sub>2</sub>O<sub>2</sub>Si<sub>2</sub>. MW: 272.54. --INVALID-LINK-- 2,4-Bis(trimethylsilyloxy)pyrimidine | 10457-14-4 - JRD Fluorochemicals Purity: 98%. CAS: 10457-14-4. Formula: C<sub>10</sub>H<sub>20</sub>N<sub>2</sub>O<sub>2</sub>Si<sub>2</sub>. MW: 272.54. --INVALID-LINK-- 2,4-Bis(trimethylsilyloxy)pyrimidine | 10457-14-4 - Kanto Chemical Purity: 98%. CAS: 10457-14-4. Formula: C<sub>10</sub>H<sub>20</sub>N<sub>2</sub>O<sub>2</sub>Si<sub>2</sub>. MW: 272.54. --INVALID-LINK-- 2,4-Bis(trimethylsilyloxy)pyrimidine | 10457-14-4 - King Scientific Purity: 98%. CAS: 10457-14-4. Formula: C<sub>10</sub>H<sub>20</sub>N<sub>2</sub>O<sub>2</sub>Si<sub>2</sub>. MW: 272.54. --INVALID-LINK-- 2,4-Bis(trimethylsilyloxy)pyrimidine | 10457-14-4 - LabNetwork Purity: 98%. CAS: 10457-14-4. Formula: C<sub>10</sub>H<sub>20</sub>N<sub>2</sub>O<sub>2</sub>Si<sub>2</sub>. MW: 272.54. --INVALID-LINK-- 2,4-Bis(trimethylsilyloxy)pyrimidine | 10457-14-4 - LGC Standards Purity: 98%. CAS: 10457-14-4. Formula: C<sub>10</sub>H<sub>20</sub>N<sub>2</sub>O<sub>2</sub>Si<sub>2</sub>. MW: 272.54. --INVALID-LINK-- 2,4-Bis(trimethylsilyloxy)pyrimidine | 10457-14-4 - Matrix Scientific Purity: 98%. CAS: 10457-14-4. Formula: C<sub>10</sub>H<sub>20</sub>N<sub>2</sub>O<sub>2</sub>Si<sub>2</sub>. MW: 272.54. --INVALID-LINK-- 2,4-Bis(trimethylsilyloxy)pyrimidine | 10457-14-4 - Maybridge Purity: 98%. CAS: 10457-14-4. Formula: C<sub>10</sub>H<sub>20</sub>N<sub>2</sub>O<sub>2</sub>Si<sub>2</sub>. MW: 272.54. --INVALID-LINK-- 2,4-Bis(trimethylsilyloxy)pyrimidine | 10457-14-4 - MCE Purity: 98%. CAS: 10457-14-4. Formula: C<sub>10</sub>H<sub>20</sub>N<sub>2</sub>O<sub>2</sub>Si<sub>2</sub>. MW: 272.54. --INVALID-LINK-- 2,4-Bis(trimethylsilyloxy)pyrimidine | 10457-14-4 - MedKoo Purity: 98%. CAS: 10457-14-4. Formula: C<sub>10</sub>H<sub>20</sub>N<sub>2</sub>O<sub>2</sub>Si<sub>2</sub>. MW: 272.54. --INVALID-LINK-- 2,4-Bis(trimethylsilyloxy)pyrimidine | 10457-14-4 - Merck Purity: 98%. CAS: 10457-14-4. Formula: C<sub>10</sub>H<sub>20</sub>N<sub>2</sub>O<sub>2</sub>Si<sub>2</sub>. MW: 272.54. --INVALID-LINK-- 2,4-Bis(trimethylsilyloxy)pyrimidine | 10457-14-4 - Molbase Purity: 98%. CAS: 10457-14-4. Formula: C<sub>10</sub>H<sub>20</sub>N<sub>2</sub>O<sub>2</sub>Si<sub>2</sub>. MW: 272.54. --INVALID-LINK-- 2,4-Bis(trimethylsilyloxy)pyrimidine | 10457-14-4 - Molekula Purity: 98%. CAS: 10457-14-4. Formula: C<sub>10</sub>H<sub>20</sub>N<sub>2</sub>O<sub>2</sub>Si<sub>2</sub>. MW: 272.54. --INVALID-LINK-- 2,4-Bis(trimethylsilyloxy)pyrimidine | 10457-14-4 - MuseChem Purity: 98%. CAS: 10457-14-4. Formula: C<sub>10</sub>H<sub>20</sub>N<sub>2</sub>O<sub>2</sub>Si<sub>2</sub>. MW: 272.54. --INVALID-LINK-- 2,4-Bis(trimethylsilyloxy)pyrimidine | 10457-14-4 - Oakwood Chemical Purity: 98%. CAS: 10457-

14-4. Formula: C<sub>10</sub>H<sub>20</sub>N<sub>2</sub>O<sub>2</sub>Si<sub>2</sub>. MW: 272.54. --INVALID-LINK-- 2,4-Bis(trimethylsilyloxy)pyrimidine | 10457-14-4 - Parchem Purity: 98%. CAS: 10457-14-4. Formula: C<sub>10</sub>H<sub>20</sub>N<sub>2</sub>O<sub>2</sub>Si<sub>2</sub>. MW: 272.54. --INVALID-LINK-- 2,4-Bis(trimethylsilyloxy)pyrimidine | 10457-14-4 - PepTech Purity: 98%. CAS: 10457-14-4. Formula: C<sub>10</sub>H<sub>20</sub>N<sub>2</sub>O<sub>2</sub>Si<sub>2</sub>. MW: 272.54. --INVALID-LINK-- 2,4-Bis(trimethylsilyloxy)pyrimidine | 10457-14-4 - Pfaltz & Bauer Purity: 98%. CAS: 10457-14-4. Formula: C<sub>10</sub>H<sub>20</sub>N<sub>2</sub>O<sub>2</sub>Si<sub>2</sub>. MW: 272.54. --INVALID-LINK-- 2,4-Bis(trimethylsilyloxy)pyrimidine | 10457-14-4 - Pharmaffiliates Purity: 98%. CAS: 10457-14-4. Formula: C<sub>10</sub>H<sub>20</sub>N<sub>2</sub>O<sub>2</sub>Si<sub>2</sub>. MW: 272.54. --INVALID-LINK-- 2,4-Bis(trimethylsilyloxy)pyrimidine | 10457-14-4 - Polysciences Purity: 98%. CAS: 10457-14-4. Formula: C<sub>10</sub>H<sub>20</sub>N<sub>2</sub>O<sub>2</sub>Si<sub>2</sub>. MW: 272.54. --INVALID-LINK-- 2,4-Bis(trimethylsilyloxy)pyrimidine | 10457-14-4 - Pure Chemistry ... Purity: 98%. CAS: 10457-14-4. Formula: C<sub>10</sub>H<sub>20</sub>N<sub>2</sub>O<sub>2</sub>Si<sub>2</sub>. MW: 272.54. --INVALID-LINK-- 2,4-Bis(trimethylsilyloxy)pyrimidine | 10457-14-4 - Race Chemical Purity: 98%. CAS: 10457-14-4. Formula: C<sub>10</sub>H<sub>20</sub>N<sub>2</sub>O<sub>2</sub>Si<sub>2</sub>. MW: 272.54. --INVALID-LINK-- 2,4-Bis(trimethylsilyloxy)pyrimidine | 10457-14-4 - Rieke Metals Purity: 98%. CAS: 10457-14-4. Formula: C<sub>10</sub>H<sub>20</sub>N<sub>2</sub>O<sub>2</sub>Si<sub>2</sub>. MW: 272.54. --INVALID-LINK-- 2,4-Bis(trimethylsilyloxy)pyrimidine | 10457-14-4 - Santa Cruz ... Purity: 98%. CAS: 10457-14-4. Formula: C<sub>10</sub>H<sub>20</sub>N<sub>2</sub>O<sub>2</sub>Si<sub>2</sub>. MW: 272.54. --INVALID-LINK-- 2,4-Bis(trimethylsilyloxy)pyrimidine | 10457-14-4 - Sigma-Aldrich Purity: 98%. CAS: 10457-14-4. Formula: C<sub>10</sub>H<sub>20</sub>N<sub>2</sub>O<sub>2</sub>Si<sub>2</sub>. MW: 272.54. --INVALID-LINK-- 2,4-Bis(trimethylsilyloxy)pyrimidine | 10457-14-4 - Spectrum Chemical Purity: 98%. CAS: 10457-14-4. Formula: C<sub>10</sub>H<sub>20</sub>N<sub>2</sub>O<sub>2</sub>Si<sub>2</sub>. MW: 272.54. --INVALID-LINK-- 2,4-Bis(trimethylsilyloxy)pyrimidine | 10457-14-4 - Strem Chemicals Purity: 98%. CAS: 10457-14-4. Formula: C<sub>10</sub>H<sub>20</sub>N<sub>2</sub>O<sub>2</sub>Si<sub>2</sub>. MW: 272.54. --INVALID-LINK-- 2,4-Bis(trimethylsilyloxy)pyrimidine | 10457-14-4 - SynQuest Labs Purity: 98%. CAS: 10457-14-4. Formula: C<sub>10</sub>H<sub>20</sub>N<sub>2</sub>O<sub>2</sub>Si<sub>2</sub>. MW: 272.54. --INVALID-LINK-- 2,4-Bis(trimethylsilyloxy)pyrimidine | 10457-14-4 - TCI America Purity: 98%. CAS: 10457-14-4. Formula: C<sub>10</sub>H<sub>20</sub>N<sub>2</sub>O<sub>2</sub>Si<sub>2</sub>. MW: 272.54. --INVALID-LINK-- 2,4-Bis(trimethylsilyloxy)pyrimidine | 10457-14-4 - Toronto Research ... Purity: 98%. CAS: 10457-14-4. Formula: C<sub>10</sub>H<sub>20</sub>N<sub>2</sub>O<sub>2</sub>Si<sub>2</sub>. MW: 272.54. --INVALID-LINK-- In-Depth Technical Guide on the Purity Analysis of **2,4-Bis[(trimethylsilyl)oxy]pyridine**

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**2,4-Bis[(trimethylsilyl)oxy]pyridine**, also known as 2,4-Bis-O-(trimethylsilyl)uracil, is a crucial silylating agent in organic synthesis, particularly in the production of nucleoside analogues and

cephalosporin antibiotics. Its high reactivity necessitates stringent purity control to ensure the desired reaction outcomes and the quality of the final active pharmaceutical ingredients (APIs). This guide provides a comprehensive overview of the analytical methodologies employed to assess the purity of **2,4-Bis[(trimethylsilyl)oxy]pyridine**, offering detailed experimental protocols and data interpretation.

The purity of this reagent is critical as impurities can lead to side reactions, decreased yields, and the formation of undesired byproducts that may be difficult to separate from the target molecule. Therefore, robust analytical methods are essential for quality control in both research and manufacturing settings.

## Analytical Methodologies for Purity Assessment

The purity of **2,4-Bis[(trimethylsilyl)oxy]pyridine** is primarily determined using chromatographic and spectroscopic techniques. Gas Chromatography (GC) and Nuclear Magnetic Resonance (NMR) spectroscopy are the most commonly cited methods for routine quality control.

### Gas Chromatography (GC)

Gas chromatography is a powerful technique for separating and quantifying volatile and thermally stable compounds. It is widely used to determine the purity of **2,4-Bis[(trimethylsilyl)oxy]pyridine** and to identify potential volatile impurities.

#### 2.1.1. Experimental Protocol: Gas Chromatography

A typical GC analysis involves the following steps:

- **Sample Preparation:** A dilute solution of the **2,4-Bis[(trimethylsilyl)oxy]pyridine** sample is prepared in a suitable volatile solvent (e.g., anhydrous dichloromethane or hexane). A common concentration is 1 mg/mL. An internal standard may be added for more accurate quantification.
- **Instrumentation:** A gas chromatograph equipped with a Flame Ionization Detector (FID) is commonly used. The choice of the capillary column is critical for achieving good separation. A non-polar or medium-polarity column, such as a 5% phenyl-methylpolysiloxane column (e.g., DB-5 or equivalent), is often suitable.



- GC Conditions:
  - Injector Temperature: 250 °C
  - Detector Temperature: 300 °C
  - Oven Temperature Program:
    - Initial temperature: 100 °C, hold for 2 minutes
    - Ramp: 10 °C/minute to 250 °C
    - Hold at 250 °C for 5 minutes
  - Carrier Gas: Helium or Nitrogen at a constant flow rate (e.g., 1 mL/min).
  - Injection Volume: 1 µL.
- Data Analysis: The area of each peak in the chromatogram is integrated. The purity is calculated as the percentage of the main peak area relative to the total area of all peaks.

#### 2.1.2. Data Presentation: Gas Chromatography

The results of the GC analysis are typically presented in a tabular format, as shown below.

Parameter	Specification
Purity (by GC)	>95.0% - ≥98%

Various commercial suppliers report purity levels ranging from >95.0% to ≥98%.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is an indispensable tool for the structural elucidation and purity assessment of organic compounds. For **2,4-Bis[(trimethylsilyl)oxy]pyridine**, both <sup>1</sup>H and <sup>13</sup>C NMR are used to confirm the structure and identify any impurities. The NMR spectrum should conform to the expected structure of the compound.

### 2.2.1. Experimental Protocol: NMR Spectroscopy

- **Sample Preparation:** A small amount of the **2,4-Bis[(trimethylsilyl)oxy]pyridine** sample (typically 5-10 mg) is dissolved in a deuterated solvent (e.g., chloroform-d, CDCl<sub>3</sub>) in an NMR tube. A small amount of a reference standard, such as tetramethylsilane (TMS), is added.
- **Instrumentation:** A high-resolution NMR spectrometer (e.g., 400 MHz or higher) is used.
- **Data Acquisition:**
  - <sup>1</sup>H NMR: A standard proton NMR spectrum is acquired. Key parameters to set include the number of scans, relaxation delay, and spectral width.
  - <sup>13</sup>C NMR: A proton-decoupled carbon NMR spectrum is acquired.
- **Data Analysis:** The chemical shifts, integration values, and coupling patterns of the signals in the spectra are analyzed to confirm the structure and identify any impurities. The purity can be estimated by comparing the integral of the main compound's signals to those of the impurities.

### 2.2.2. Data Presentation: NMR Spectroscopy

The expected chemical shifts for **2,4-Bis[(trimethylsilyl)oxy]pyridine** in CDCl<sub>3</sub> are summarized below.

Nucleus	Chemical Shift (ppm)	Multiplicity	Integration	Assignment
$^1\text{H}$	~0.3	s	18H	$\text{Si}(\text{CH}_3)_3$
$^1\text{H}$	~5.8	d	1H	H-5
$^1\text{H}$	~7.5	d	1H	H-6
$^{13}\text{C}$	~0.0	$\text{Si}(\text{CH}_3)_3$		
$^{13}\text{C}$	~102	C-5		
$^{13}\text{C}$	~140	C-6		
$^{13}\text{C}$	~155	C-2		
$^{13}\text{C}$	~165	C-4		

Note: The exact chemical shifts may vary slightly depending on the solvent and instrument.

## Potential Impurities

The synthesis of **2,4-Bis[(trimethylsilyl)oxy]pyridine** typically involves the reaction of uracil with a silylating agent like hexamethyldisilazane (HMDS) or chlorotrimethylsilane. Potential impurities can arise from incomplete reaction, side reactions, or the degradation of the product.

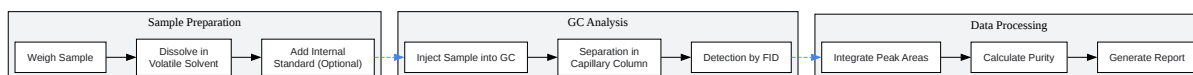
Common impurities may include:

- Uracil: The starting material.
- Hexamethyldisilazane (HMDS): A common silylating agent.
- Mono-silylated uracil: An intermediate in the reaction.
- Hydrolysis products: **2,4-Bis[(trimethylsilyl)oxy]pyridine** is sensitive to moisture and can hydrolyze back to uracil and trimethylsilanol.

These impurities can be detected and quantified using the analytical methods described above.

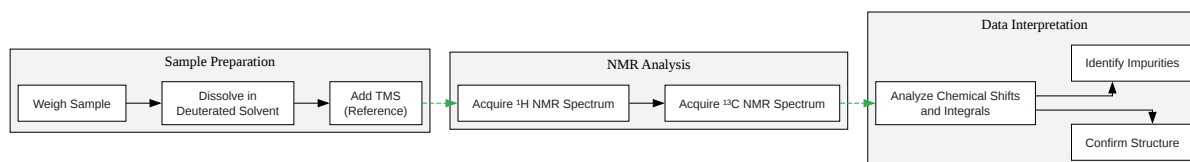
## Visualization of Analytical Workflow

The following diagrams illustrate the general workflow for the purity analysis of **2,4-Bis[(trimethylsilyl)oxy]pyridine**.



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Caption: Workflow for GC Purity Analysis.



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Caption: Workflow for NMR Structural Confirmation.

## Conclusion

The purity of **2,4-Bis[(trimethylsilyl)oxy]pyridine** is paramount for its successful application in the synthesis of pharmaceuticals and other fine chemicals. A combination of Gas Chromatography and Nuclear Magnetic Resonance spectroscopy provides a robust framework for ensuring the quality and consistency of this vital reagent. The detailed protocols and data interpretation guidelines presented in this technical guide serve as a valuable resource for

researchers, scientists, and drug development professionals involved in the handling and application of **2,4-Bis[(trimethylsilyl)oxy]pyridine**. Adherence to these analytical practices will contribute to the reliability and reproducibility of synthetic processes and the overall quality of the final products.

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